

physical and chemical properties of 1,3-dimethyl-1H-pyrazol-4-amine

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Compound of Interest

Compound Name: 1,3-dimethyl-1H-pyrazol-4-amine
hydrochloride

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An In-depth Technical Guide to 1,3-dimethyl-1H-pyrazol-4-amine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of 1,3-dimethyl-1H-pyrazol-4-amine, a heterocyclic amine of significant interest in medicinal chemistry and materials science. It serves as a crucial building block for the synthesis of a variety of biologically active compounds. This guide details its core physical and chemical properties, spectroscopic data, established experimental protocols, and known applications, particularly in the development of pharmaceuticals and agrochemicals. All quantitative data is presented in structured tables for clarity, and key processes are visualized using logical diagrams.

Core Properties and Identifiers

1,3-dimethyl-1H-pyrazol-4-amine, also known as 4-amino-1,3-dimethylpyrazole, is a substituted pyrazole. The pyrazole ring is a five-membered aromatic heterocycle containing two adjacent nitrogen atoms. This compound is often utilized as a versatile intermediate in organic synthesis. [1] Its dihydrochloride salt is also common, offering enhanced solubility for various applications. [1]

Table 1: Chemical Identifiers and Basic Properties

Property	Value	Reference
IUPAC Name	1,3-dimethylpyrazol-4-amine	[2]
Synonyms	4-Amino-1,3-dimethylpyrazole	[1] [2]
CAS Number	64517-88-0	[3]
Molecular Formula	C ₅ H ₉ N ₃	[2]
Molecular Weight	111.15 g/mol	[2]

| Monoisotopic Mass| 111.079647300 Da |[\[2\]](#) |

Table 2: Physical Properties

Property	Value	Reference / Note
Appearance	Off-white solid (for dihydrochloride salt)	[1]
Solubility	The dihydrochloride salt form enhances solubility.	[1]
pKa	Data not available in cited literature. Pyrazoles are generally weak bases.	
Melting Point	Data not available in cited literature.	

| Boiling Point | Data not available in cited literature. | |

Chemical Properties and Reactivity

1,3-dimethyl-1H-pyrazol-4-amine exhibits reactivity characteristic of an aromatic amine. The amine group can act as a nucleophile, participating in a wide range of chemical

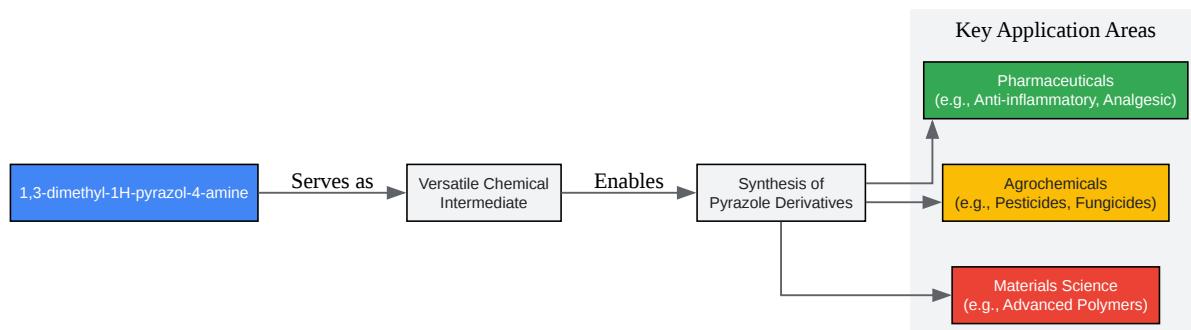
transformations. It is a stable compound, and its enhanced solubility in the form of its dihydrochloride salt makes it easy to handle in laboratory settings for chemical synthesis.[\[1\]](#)

Its primary utility lies in its role as a molecular scaffold. Researchers use this compound as a starting material to synthesize more complex pyrazole derivatives, which have shown a wide spectrum of biological activities, including anti-inflammatory and analgesic properties.[\[1\]](#)[\[4\]](#) The pyrazole core is a well-established pharmacophore found in numerous approved drugs.[\[5\]](#)

Applications in Research and Development

This compound is a key intermediate with diverse applications:

- Pharmaceutical Development: It is a foundational component for synthesizing pyrazole derivatives with potential therapeutic benefits.[\[1\]](#) Research has focused on its use in developing medications for neurological disorders, as its derivatives may possess the ability to cross the blood-brain barrier.[\[1\]](#) The broader class of pyrazole derivatives has been investigated for anti-inflammatory, analgesic, antifungal, and antitumor activities.[\[4\]](#)[\[6\]](#)
- Agricultural Chemistry: It serves as an intermediate in the creation of advanced agrochemicals, contributing to the efficacy of crop protection products against various pests and diseases.[\[1\]](#)
- Materials Science: The compound is also employed in the synthesis of novel advanced materials.[\[1\]](#)



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Caption: Logical flow of 1,3-dimethyl-1H-pyrazol-4-amine from intermediate to final applications.

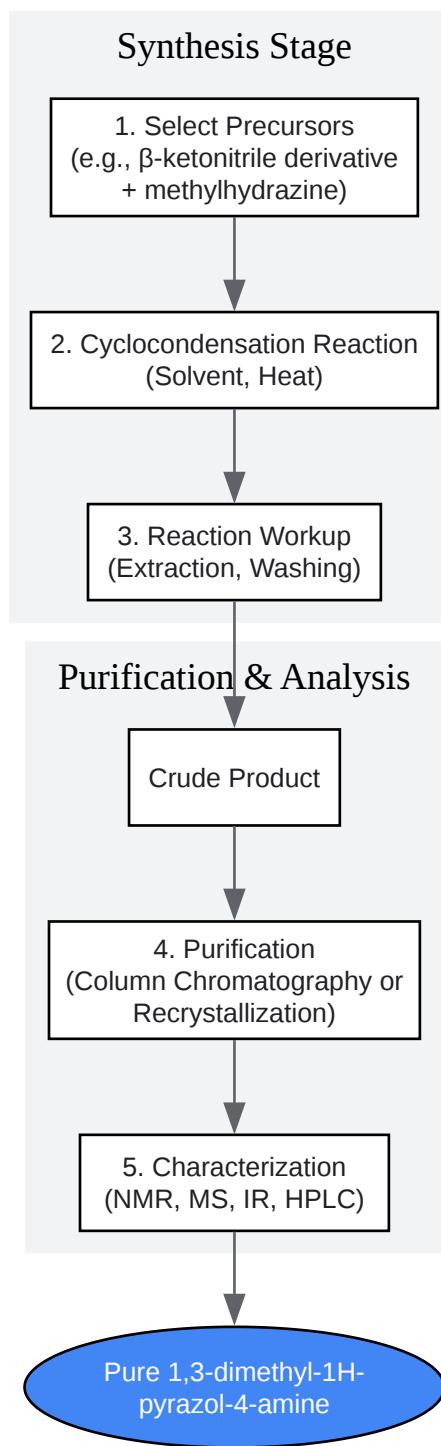
Experimental Protocols

While a specific, detailed synthesis for 1,3-dimethyl-1H-pyrazol-4-amine is not readily available in the searched literature, a general methodology can be inferred from standard pyrazole synthesis routes and protocols for related compounds.

General Synthesis Approach

The synthesis of substituted pyrazoles often involves the condensation reaction between a hydrazine derivative and a 1,3-dicarbonyl compound or its equivalent. For 1,3-dimethyl-1H-pyrazol-4-amine, a plausible route involves the reaction of methylhydrazine with a functionalized β -ketonitrile, followed by reduction of a nitro group or conversion from another functional group at the 4-position.

A general workflow for the synthesis and purification is outlined below.

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Caption: General experimental workflow for the synthesis and purification of pyrazole derivatives.

Purification Protocol

Based on methodologies for similar compounds, the crude product obtained after synthesis can be purified as follows:

- Column Chromatography: The crude material is dissolved in a minimal amount of a suitable solvent (e.g., dichloromethane) and loaded onto a silica gel column. Elution is typically performed with a solvent gradient, such as hexane-ethyl acetate, to separate the desired product from impurities.[\[7\]](#)
- Recrystallization: If the product is a solid, recrystallization from a suitable solvent system can be an effective purification method.

Analytical Methods

The characterization and confirmation of the structure and purity of 1,3-dimethyl-1H-pyrazol-4-amine would involve standard analytical techniques:

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR spectroscopy are used to elucidate the chemical structure, confirming the positions of the methyl groups and the amine substituent on the pyrazole ring.[\[6\]](#)[\[8\]](#)
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.[\[8\]](#)
- Infrared (IR) Spectroscopy: Used to identify the presence of key functional groups, such as N-H stretches from the amine and C=N stretches from the pyrazole ring.[\[6\]](#)
- High-Performance Liquid Chromatography (HPLC): Employed to determine the purity of the final compound, often used for quality control.[\[1\]](#)

Safety and Handling

Specific safety and handling data for 1,3-dimethyl-1H-pyrazol-4-amine is limited. As with any chemical reagent, it should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn. For the dihydrochloride salt, storage at 0-8°C is recommended.[\[1\]](#)

Conclusion

1,3-dimethyl-1H-pyrazol-4-amine is a valuable heterocyclic intermediate with significant potential in the fields of drug discovery, agrochemical synthesis, and materials science. Its straightforward chemical nature and the established biological importance of the pyrazole scaffold make it a compound of high interest for further research and development. This guide provides a foundational understanding of its properties and applications for scientists and researchers.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 1,3-dimethyl-1H-pyrazol-4-amine | C5H9N3 | CID 4431056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-DIMETHYL-1H-PYRAZOL-4-AMINE | 64517-88-0 [chemicalbook.com]
- 4. Current status of pyrazole and its biological activities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. znaturforsch.com [znaturforsch.com]
- 7. Direct Preparation of N-Substituted Pyrazoles from Primary Aliphatic or Aromatic Amines - PMC [pmc.ncbi.nlm.nih.gov]
- 8. rsc.org [rsc.org]
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